

Physicochemical Characterization of Sodium Neodecanoate: An In-depth Technical Guide

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Compound of Interest

Compound Name: Sodium neodecanoate

Cat. No.: B1630035

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Abstract

Sodium neodecanoate, the sodium salt of neodecanoic acid, is a branched-chain carboxylate surfactant with diverse applications in industrial processes and potential utility in pharmaceutical formulations. Its amphiphilic nature, arising from a branched hydrophobic tail and a hydrophilic carboxylate headgroup, governs its physicochemical behavior in solution. This technical guide provides a comprehensive overview of the core physicochemical properties of **sodium neodecanoate**, including its molecular and thermal characteristics, solubility, and surface activity. Detailed experimental protocols for the determination of these properties are provided to facilitate further research and application.

Introduction

Sodium neodecanoate is a white, solid organic salt.^[1] As an anionic surfactant, its utility is intrinsically linked to its behavior at interfaces and its ability to self-assemble in solution. A thorough understanding of its physicochemical properties is paramount for its effective use, whether as a catalyst in polymerization, a stabilizer in emulsions, or a potential excipient in drug delivery systems.^{[1][2]} This guide synthesizes available data and outlines experimental methodologies for the comprehensive characterization of this compound.

Molecular and Physical Properties

A summary of the fundamental molecular and physical properties of **sodium neodecanoate** is presented in Table 1.

Table 1: Molecular and Physical Properties of **Sodium Neodecanoate**

Property	Value	Reference(s)
Chemical Name	Sodium neodecanoate	[1][3]
Synonyms	Neodecanoic acid, sodium salt	[1][3]
CAS Number	31548-27-3	[2][3][4]
Molecular Formula	<chem>C10H19NaO2</chem>	[2][3][4]
Molecular Weight	194.25 g/mol	[2]
Appearance	White solid/powder	[1]
Boiling Point	265.6 °C at 760 mmHg	[3]
Flash Point	121.3 °C	[3]
pKa (of Neodecanoic Acid)	5.17	[5]

Solubility

Sodium neodecanoate is soluble in water. The solubility of sodium salts of carboxylic acids is generally high in water due to the ionic nature of the carboxylate group.[6] However, the hydrophobic carbon chain can limit solubility, particularly for longer chains.[6] The branched nature of the neodecanoate chain may influence its solubility profile compared to its linear isomer, sodium decanoate.

Table 2: Solubility Profile of **Sodium Neodecanoate**

Solvent	Solubility	Reference(s)
Water	Soluble	

Specific quantitative solubility data (e.g., in g/100 mL at a given temperature) for **sodium neodecanoate** is not readily available in the reviewed literature.

Surface Activity

As a surfactant, the behavior of **sodium neodecanoate** at interfaces and its tendency to form micelles in solution are critical properties.

Surface Tension

The presence of **sodium neodecanoate** in an aqueous solution lowers the surface tension of the water. This effect increases with concentration up to the Critical Micelle Concentration (CMC).

Specific surface tension values for aqueous solutions of **sodium neodecanoate** at various concentrations are not readily available in the reviewed literature.

Critical Micelle Concentration (CMC)

The CMC is the concentration at which surfactant monomers in a solution begin to aggregate and form micelles. This is a key parameter for any surfactant. For sodium decanoate, a linear C10 carboxylate, the CMC is reported to be in the range of 50-100 mM at high pH (>8.5) and decreases to 10-20 mM at a pH of 6.5-7.5.[5][7] Another source indicates a CMC of 40.085 mM for sodium decyl sulfate (a C10 sulfate).[8] It is expected that **sodium neodecanoate** will have a CMC in a similar range. The formation of micelles is a thermodynamic process driven by the hydrophobic effect.[9]

Table 3: Estimated Surfactant Properties of C10 Carboxylates

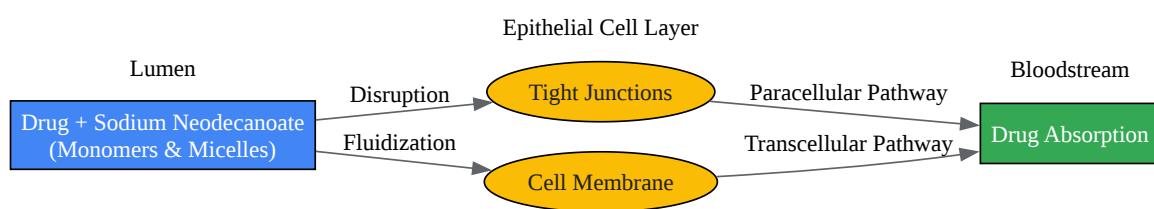
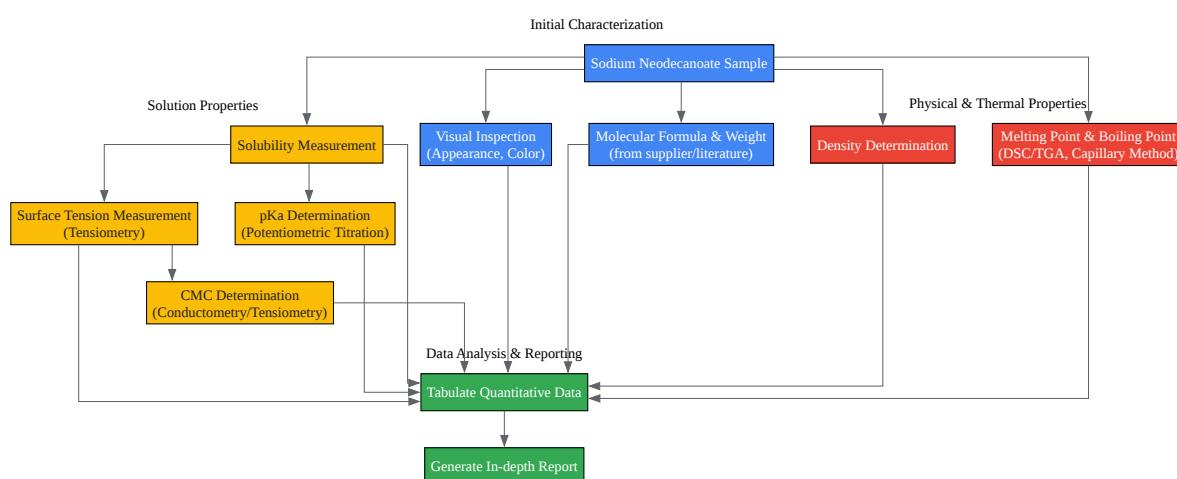
Property	Estimated Value Range	Reference(s)
CMC of Sodium Decanoate (pH > 8.5)	50 - 100 mM	[5][7]
CMC of Sodium Decanoate (pH 6.5 - 7.5)	10 - 20 mM	[5][7]

Experimental Protocols

The following sections detail the experimental methodologies for determining the key physicochemical properties of **sodium neodecanoate**.

Workflow for Physicochemical Characterization

A general workflow for the comprehensive physicochemical characterization of **sodium neodecanoate** is depicted below.



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References

- 1. tradeindia.com [tradeindia.com]
- 2. Neodecanoic acid, sodium salt (1:1) | C10H19NaO2 | CID 23689130 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Cas 31548-27-3,sodium neodecanoate | lookchem [lookchem.com]
- 4. Page loading... [wap.guidechem.com]
- 5. Impact of Intestinal Concentration and Colloidal Structure on the Permeation-Enhancing Efficiency of Sodium Caprate in the Rat - PMC [pmc.ncbi.nlm.nih.gov]
- 6. quora.com [quora.com]
- 7. researchrepository.ucd.ie [researchrepository.ucd.ie]
- 8. agilent.com [agilent.com]
- 9. Thermodynamics of micellization - Wikipedia [en.wikipedia.org]
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